

Optimizing Chroman 1 concentration for efficacy

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Compound of Interest

Compound Name: *Chroman 1*

Cat. No.: *B606663*

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Chroman 1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the concentration of **Chroman 1** for maximum efficacy in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Chroman 1** and what is its primary mechanism of action?

Chroman 1 is a highly potent and selective small molecule inhibitor of Rho-associated coiled-coil kinase (ROCK).[1][2][3][4] Its primary mechanism is the inhibition of the ROCK signaling pathway, which plays a crucial role in regulating cell shape, motility, and apoptosis (programmed cell death).[5] By inhibiting ROCK, particularly the ROCK2 isoform, **Chroman 1** protects cells from dissociation-induced apoptosis and anoikis, making it a powerful cytoprotectant.[1][5][6]

Q2: What are the main applications for **Chroman 1**?

Chroman 1 is predominantly used to enhance the survival and viability of cells in culture, especially sensitive cell types like human pluripotent stem cells (hPSCs).[1][5][7] Common applications include:

- Improving cell survival during single-cell passaging or cloning.[1]
- Enhancing post-thaw viability of cryopreserved cells.[5]

- Facilitating complex culture techniques like gene editing and organoid formation.[1]
- Use as a component in the CEPT cocktail for superior cytoprotection.[4][8]

Q3: How does **Chroman 1** compare to other ROCK inhibitors like Y-27632?

Chroman 1 is significantly more potent and selective than the commonly used ROCK inhibitor Y-27632.[1][5] It exhibits picomolar inhibitory concentrations against ROCK kinases and has fewer off-target effects at its effective working concentration.[1][7][8] This allows for its use at much lower concentrations (e.g., 50 nM for **Chroman 1** vs. 10 μ M for Y-27632), reducing the risk of unintended experimental artifacts.[1][5]

Q4: How should I prepare and store **Chroman 1** stock solutions?

Chroman 1 is typically supplied as a lyophilized powder and is soluble in DMSO.[1][2][7][9]

- Reconstitution: To prepare a concentrated stock solution (e.g., 5 or 10 mM), reconstitute the powder in fresh, high-quality DMSO.[1][2][7] Gentle warming or vortexing may be required to ensure it is fully dissolved.[1][7]
- Storage: Store the lyophilized powder at -20°C for long-term stability (≥ 4 years).[9][10] Once reconstituted, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1][3][7] A stock solution stored at -80°C is typically stable for at least one year.[2][3]

Quantitative Data Summary

The following tables provide key quantitative data for **Chroman 1** to guide experimental design.

Table 1: Inhibitory Potency (IC₅₀) of **Chroman 1**

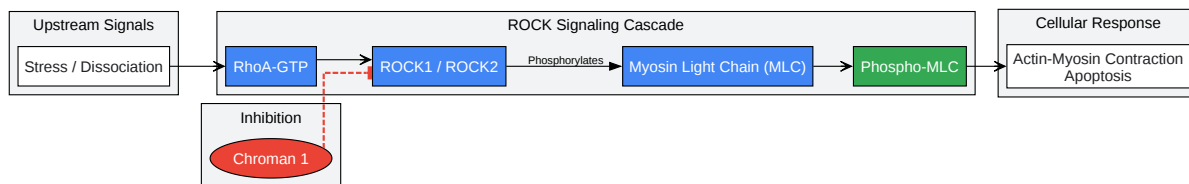
Target Kinase	IC ₅₀ Value	Reference
ROCK2	1 pM	[1] [2] [4] [7]
ROCK1	52 pM	[1] [2] [4] [7]
MRCK	150 nM	[1] [2] [3] [7]
PKA	>20,000 nM	[1] [4] [7]
AKT1	>20,000 nM	[1] [4] [7]

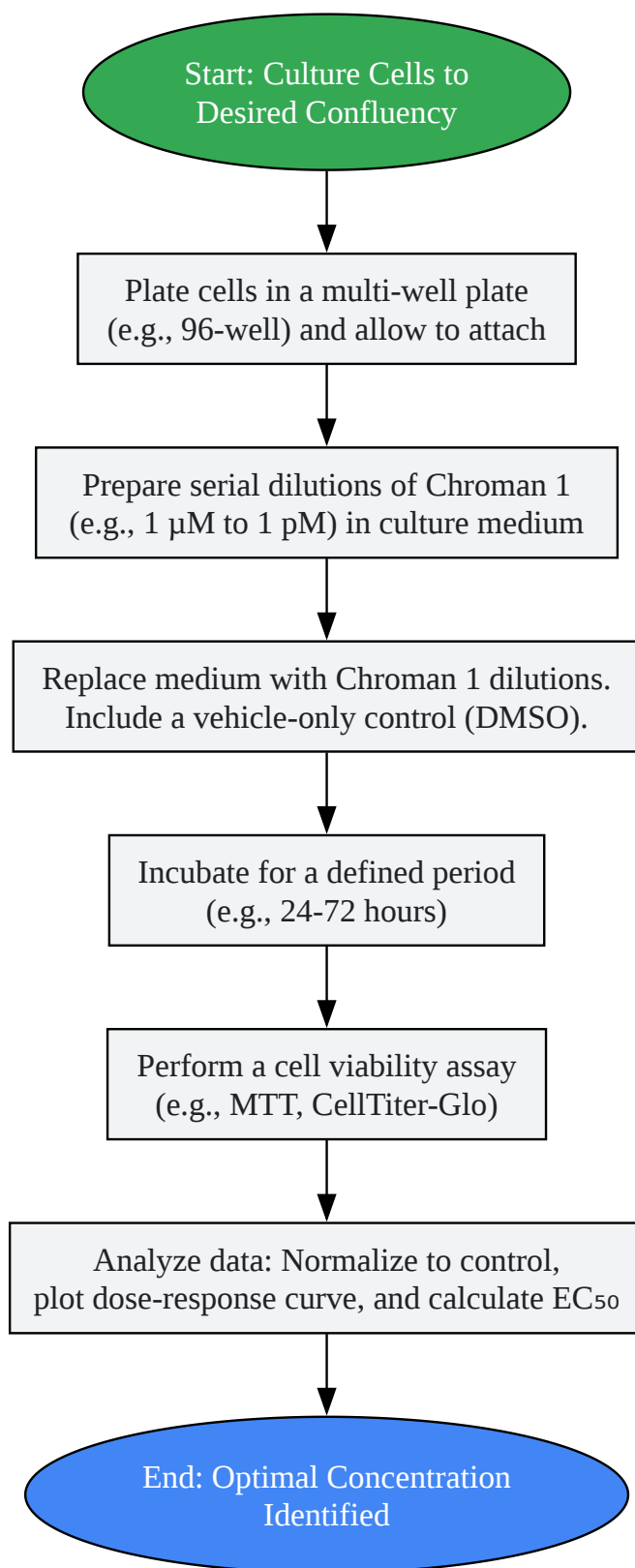
Table 2: Recommended Starting Concentrations for Cell Culture

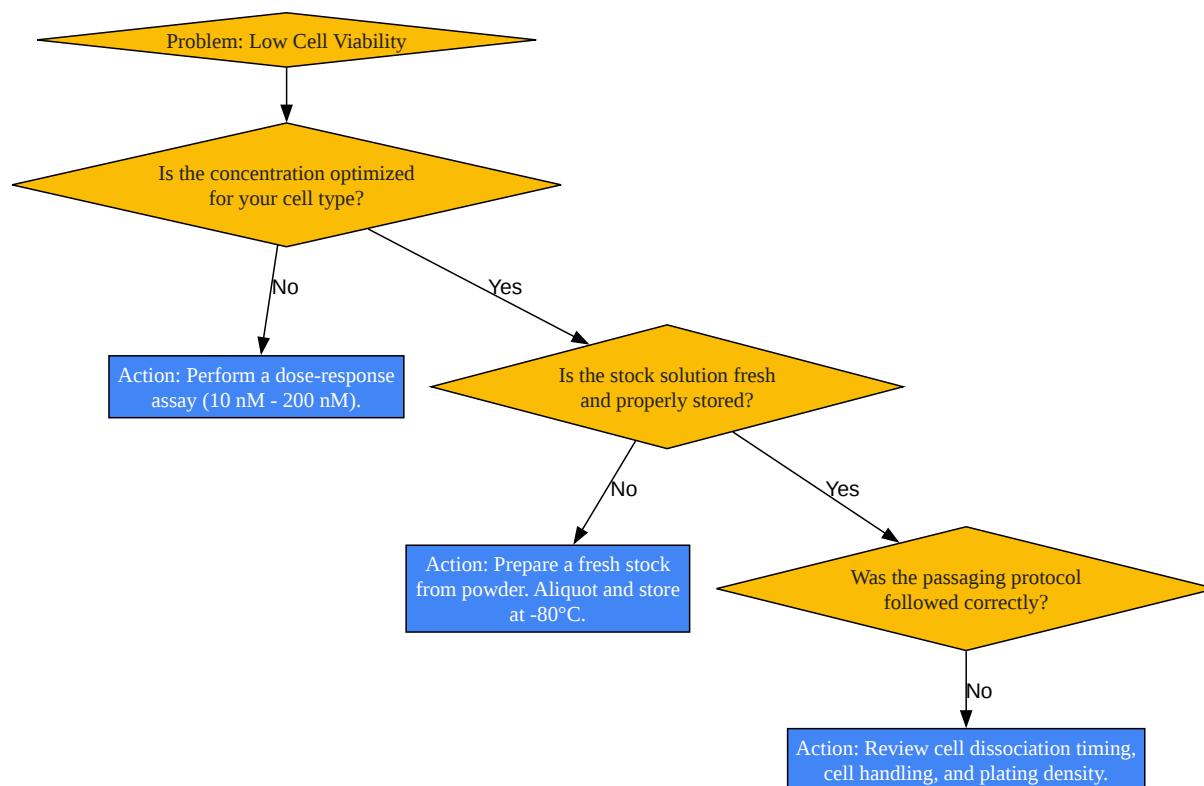
Application	Cell Type	Recommended Concentration	Typical Duration	Reference
Post-Passaging Survival	Human Pluripotent Stem Cells (hPSCs)	50 nM	24 hours	[1] [5] [7]
Post-Cryopreservation Recovery	hPSCs, Neurons, Cardiomyocytes	50 nM	24 hours	[5]
Single-Cell Cloning & Gene Editing Support	hPSCs	50 nM	24 hours	[1]

Signaling Pathway Diagram

The diagram below illustrates the simplified ROCK signaling pathway and the point of inhibition by **Chroman 1**. RhoA, activated by upstream signals, binds to and activates ROCK. ROCK then phosphorylates downstream targets like Myosin Light Chain (MLC), leading to actin-myosin contraction and apoptosis. **Chroman 1** directly inhibits ROCK, preventing these downstream events.







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